

An In-depth Technical Guide to Linearmycin B: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Linearmycin B*

Cat. No.: *B3025741*

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Abstract

Linearmycin B is a linear polyketide natural product with notable antifungal and antibacterial activities. Produced by *Streptomyces* species, this complex molecule has garnered interest for its unique structure and its mechanism of action, which involves the disruption of the cytoplasmic membrane of susceptible organisms. This technical guide provides a comprehensive overview of the current knowledge on **Linearmycin B**, detailing its chemical structure, physicochemical properties, and biological activities. The document includes a summary of available quantitative data, detailed experimental methodologies for its study, and visual representations of its known signaling pathway interactions to facilitate further research and development.

Chemical Structure and Properties

Linearmycin B is a very long-chain fatty acid derivative characterized by a polyene backbone, multiple hydroxyl groups, and a terminal amino group. Its complex structure is a product of a type I polyketide synthase pathway.

Table 1: Physicochemical Properties of **Linearmycin B**

Property	Value	Source
Molecular Formula	C66H103NO16	PubChem
Molecular Weight	1166.5 g/mol	PubChem
Appearance	Solid	Inferred from literature
Solubility	Predominantly insoluble in aqueous solutions. Soluble in organic solvents like DMSO and methanol.	--INVALID-LINK--, --INVALID-LINK--

Note: Detailed experimental data on properties such as melting point and specific rotation for **Linearmycin B** are not readily available in the reviewed literature.

Spectroscopic Data

Detailed NMR and mass spectrometry data are crucial for the structural confirmation and identification of **Linearmycin B**. While complete peak lists and spectra are not consistently available in public databases, the following provides a general overview of expected spectroscopic characteristics.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **Linearmycin B** are expected to be complex due to its large size and numerous stereocenters. Key features would include:

- ^1H NMR:** Signals in the olefinic region (δ 5.0-7.0 ppm) corresponding to the polyene chain, multiple signals in the carbinol region (δ 3.0-4.5 ppm) from protons attached to hydroxylated carbons, and aliphatic signals (δ 0.8-2.5 ppm) from the long carbon backbone and methyl groups.
- ^{13}C NMR:** A large number of signals corresponding to the 66 carbon atoms, with distinct regions for sp^2 carbons of the polyene system, sp^3 carbons bearing hydroxyl groups, and aliphatic carbons.

Specific ^1H and ^{13}C NMR chemical shift data for **Linearmycin B** are not available in the reviewed literature.

2.2. Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a key technique for determining the molecular weight of **Linearmycin B**. Tandem mass spectrometry (MS/MS) can provide structural information through fragmentation analysis.

Detailed ESI-MS/MS fragmentation data and interpretation for **Linearmycin B** are not readily available in the public domain. General fragmentation patterns for large polyketides often involve successive losses of water molecules from the hydroxylated backbone and cleavages along the carbon chain.

Biological Activity and Mechanism of Action

Linearmycin B exhibits potent activity against Gram-positive bacteria and also has antifungal properties. Its primary mechanism of action is the disruption of the cytoplasmic membrane.^[1]

3.1. Antimicrobial Spectrum

Linearmycins, including **Linearmycin B**, are known to inhibit the growth of various Gram-positive bacteria.^[1] Lysis, however, appears to be more restricted to certain species, particularly within the *Bacillus* genus.^[1]

Table 2: Minimum Inhibitory Concentration (MIC) Data

Organism	MIC (µg/mL)	Source
Bacillus subtilis	Data not specifically available for Linearmycin B. Linearmycin A has reported activity.	General literature
Staphylococcus aureus	Data not specifically available for Linearmycin B. Linearmycin A has reported activity.	General literature
Fungi	Data not specifically available for Linearmycin B. Linearmycin A has reported activity against Candida albicans.	General literature

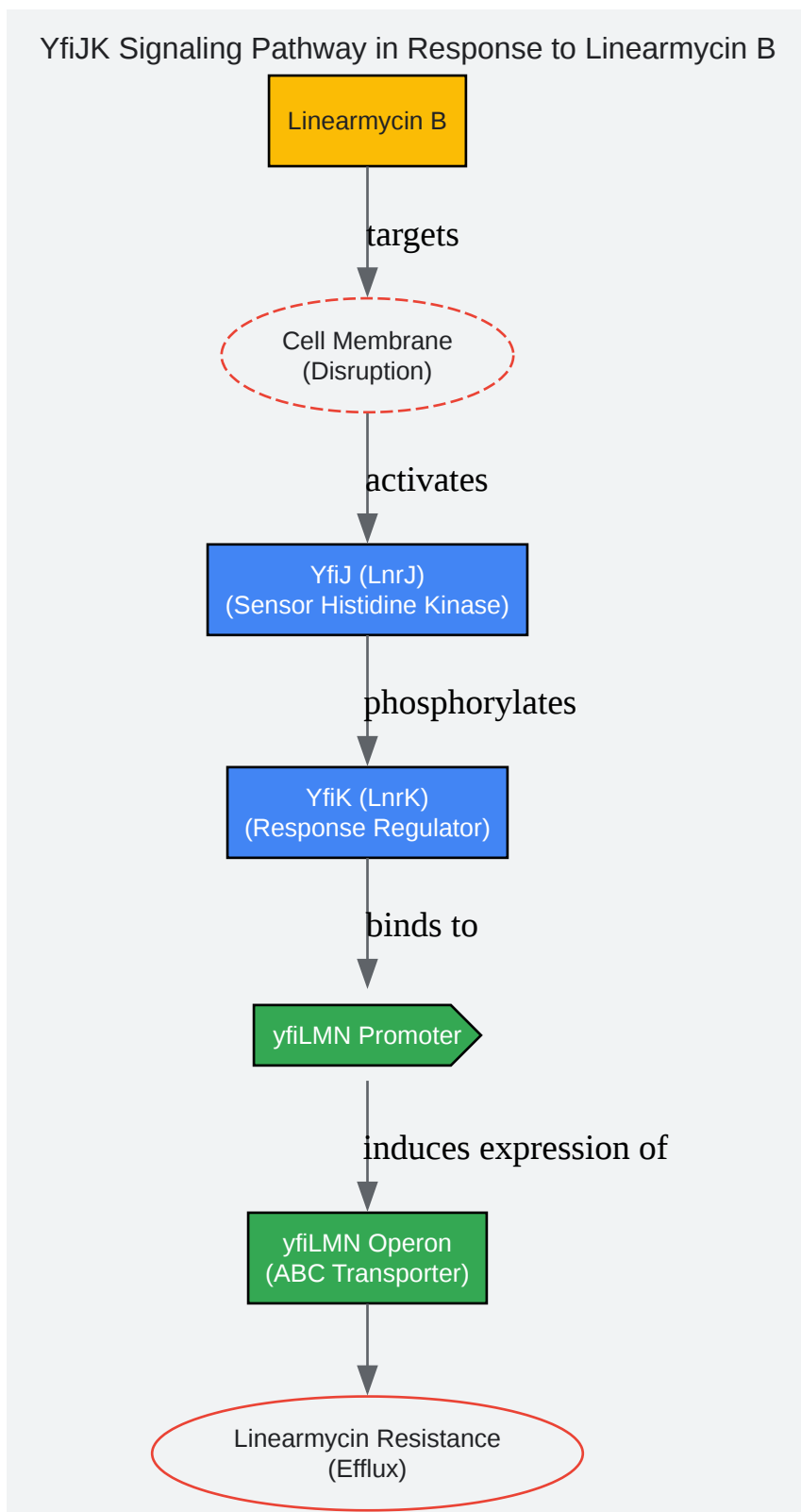
Note: Specific MIC values for **Linearmycin B** against a comprehensive panel of microorganisms are not readily available in the reviewed literature. The provided information is based on the general activity of the linearmycin class of compounds.

3.2. Mechanism of Action: Membrane Disruption

Linearmycin B acts by inserting into the cytoplasmic membrane of susceptible bacteria, leading to a loss of membrane integrity. This disruption results in the dissipation of the membrane potential, leakage of cellular contents, and ultimately cell death.^{[1][2]} This mode of action is independent of cell growth and metabolism.^[1]

Signaling Pathway Interactions

In *Bacillus subtilis*, exposure to linearmycins activates the YfiJK two-component signaling system (also referred to as LnrJK).^{[3][4]} This system is involved in the bacterial stress response and contributes to linearmycin resistance.



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YfiJK signaling pathway in *B. subtilis*.

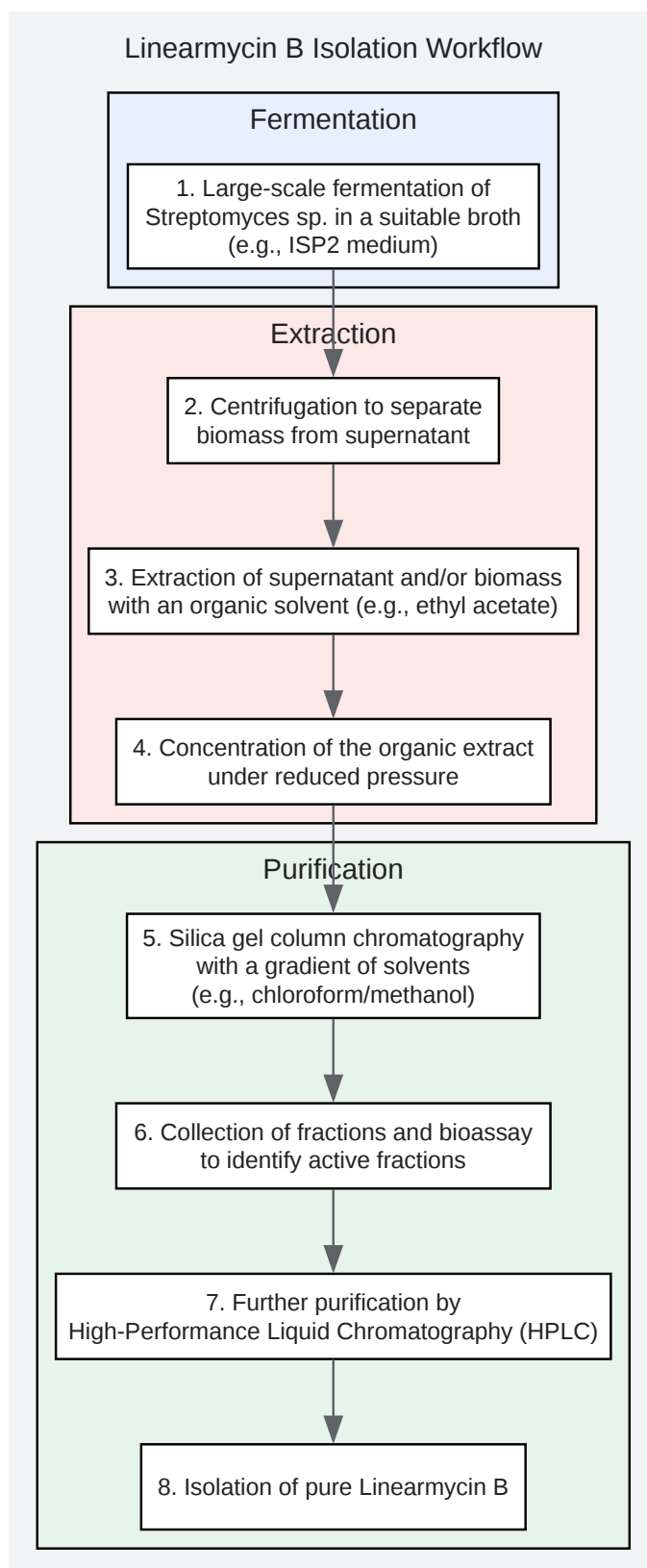
Upon membrane stress induced by **Linearmycin B**, the sensor histidine kinase YfiJ is activated.[3] YfiJ then phosphorylates the response regulator YfiK.[3] Phosphorylated YfiK acts as a transcriptional activator, binding to the promoter of the yfiLMN operon and inducing its expression.[3] The yfiLMN operon encodes an ABC transporter that is thought to function as an efflux pump, contributing to linearmycin resistance.[3]

Experimental Protocols

The following sections provide generalized protocols for the isolation, purification, and characterization of **Linearmycin B**, based on methods used for similar natural products from *Streptomyces*.

5.1. Isolation and Purification of **Linearmycin B**

This protocol outlines a general procedure for the extraction and purification of linearmycins from *Streptomyces* sp. culture.



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